

Essential Safety and Operational Guide for Handling Antepar (Piperazine)

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Compound of Interest

Compound Name: **Antepar**

Cat. No.: **B1211722**

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This guide provides comprehensive safety protocols and logistical procedures for researchers, scientists, and drug development professionals handling **Antepar** and its active pharmaceutical ingredient, Piperazine. The information is intended to supplement, not replace, institutional safety guidelines and the specific details found in a substance's Safety Data Sheet (SDS).

Chemical Identification and Hazards

Antepar is the brand name for medication containing Piperazine, an anthelmintic agent used to treat parasitic worm infections.^{[1][2][3]} In a laboratory setting, it is typically handled as a white, crystalline solid, which may be anhydrous or in a hydrated form like piperazine citrate.^{[4][5]}

The primary hazards associated with Piperazine are:

- Corrosivity: It can cause severe skin burns and eye damage.^{[2][6]}
- Irritation: It is irritating to the skin, eyes, and respiratory system.^[4]
- Sensitization: May cause an allergic skin reaction or asthma-like symptoms if inhaled.^{[2][6][7]}

Hazard Classification

Hazard Statement	GHS Classification
H314: Causes severe skin burns and eye damage	Skin Corrosion/Irritation (Category 1B)[2][6]
H317: May cause an allergic skin reaction	Skin Sensitization (Category 1)[2][6]
H319: Causes serious eye irritation	Serious Eye Damage/Eye Irritation (Category 2A)[2][3]
H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled	Respiratory Sensitization (Category 1)[6]
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[3]

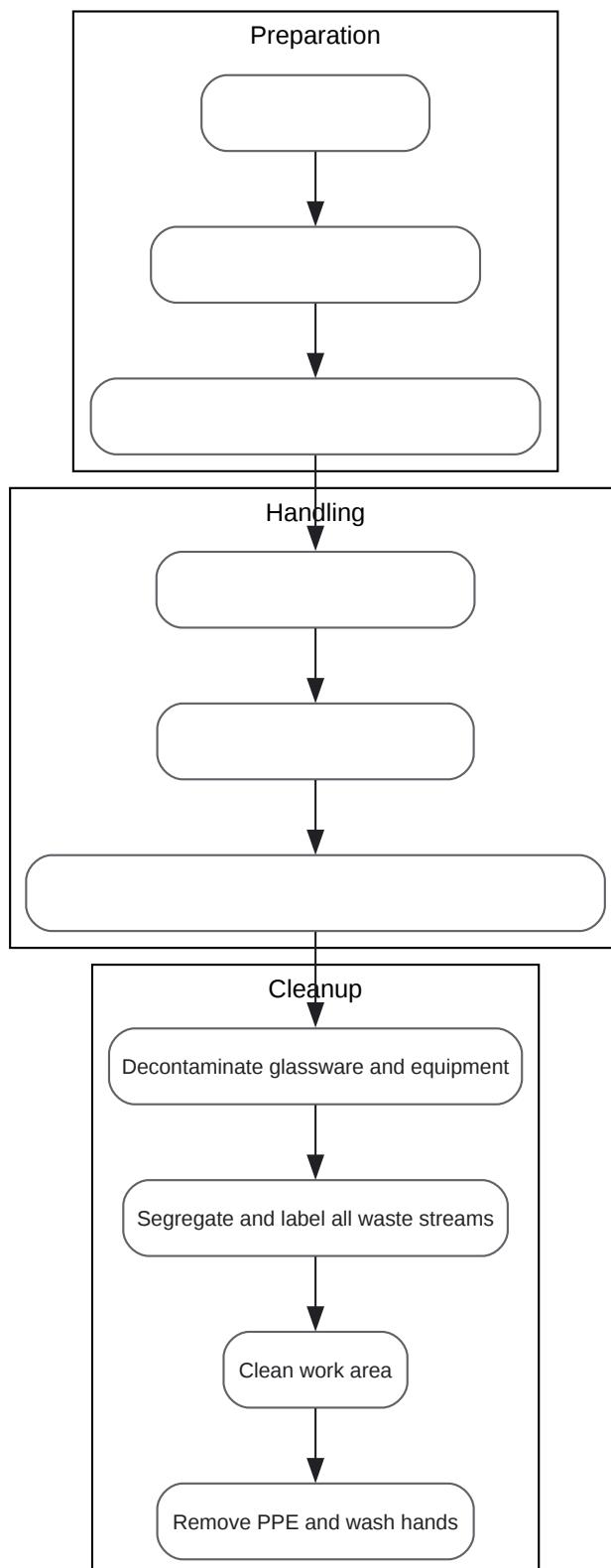
Personal Protective Equipment (PPE)

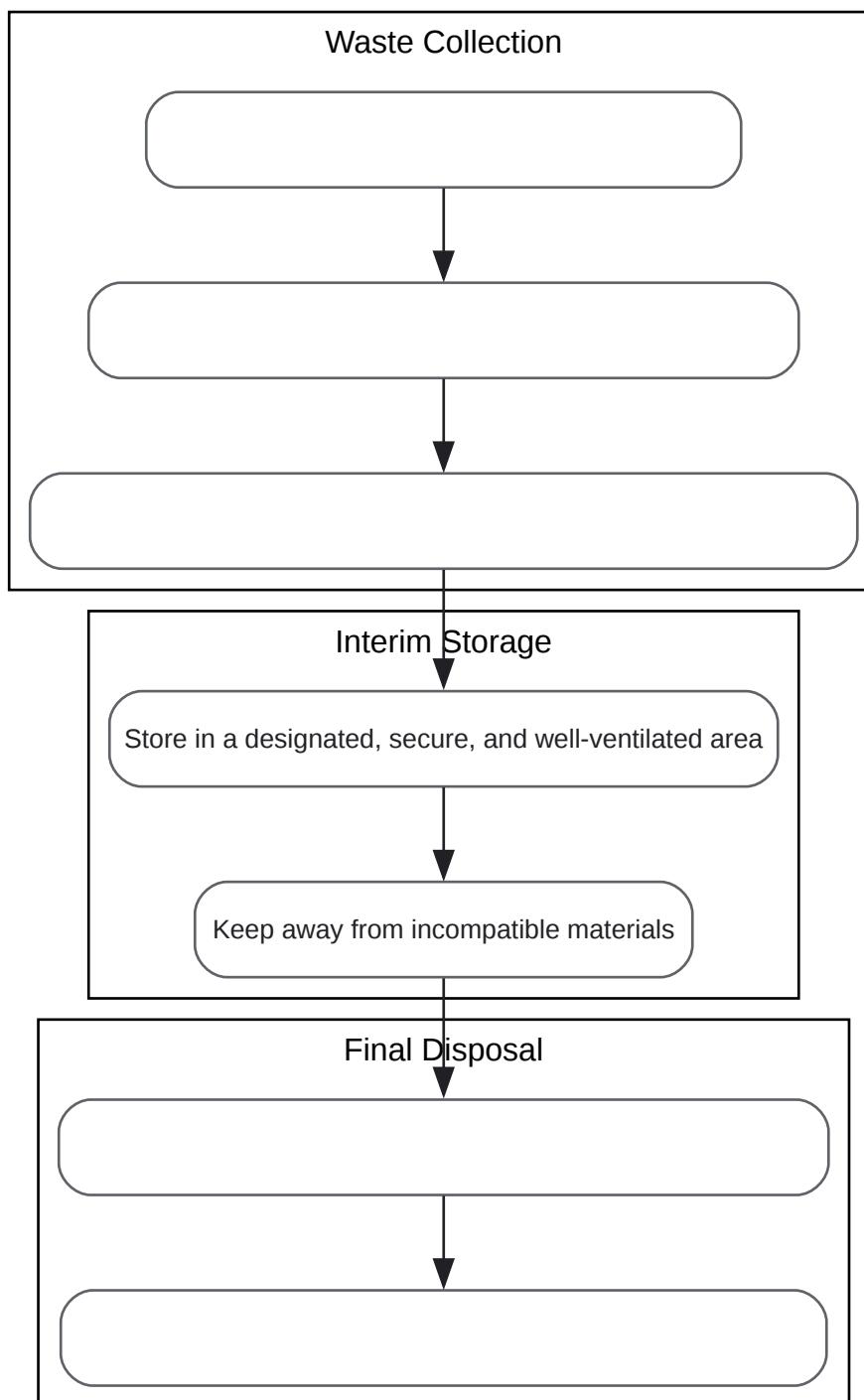
Appropriate PPE is mandatory to prevent exposure. The following table summarizes the recommended PPE for handling Piperazine.

Body Part	Recommended Protection
Eyes/Face	Chemical safety goggles or a face shield are required.[8]
Skin	A lab coat is necessary. For significant exposure risk, impervious clothing and boots are recommended.[8]
Hands	Chemical-resistant gloves, such as nitrile rubber, are required. Inspect gloves for any tears or holes before use.[8]
Respiratory	If dust is generated, a NIOSH-approved respirator is necessary.[8] All work with Piperazine powder should be conducted in a well-ventilated area, preferably within a chemical fume hood.[8]

Operational Plan: Handling and Storage

Workflow for Handling Piperazine



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